

Deferiprone-d3: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Deferiprone-d3

Cat. No.: B15564440

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For researchers, scientists, and drug development professionals, this document provides a concise yet comprehensive guide to **Deferiprone-d3**, a deuterated analog of the iron-chelating drug Deferiprone. This guide covers its fundamental properties, relevant signaling pathways, and established experimental protocols.

Core Properties of Deferiprone-d3

Deferiprone-d3 serves as a crucial internal standard for the precise quantification of Deferiprone in biological samples using mass spectrometry techniques. Its physical and chemical properties are summarized below.

Property	Value	Reference(s)
CAS Number	1346601-82-8	[1][2][3][4][5]
Molecular Formula	C ₇ H ₆ D ₃ NO ₂	[1][2][3]
Molecular Weight	142.17 g/mol	[2][3][6]
Formal Name	3-hydroxy-2-methyl-1-(methyl-d ₃)-4(1H)-pyridinone	[1]
Purity	≥99% deuterated forms (d ₁ -d ₃)	[1][3]
Formulation	Solid	[1][3]

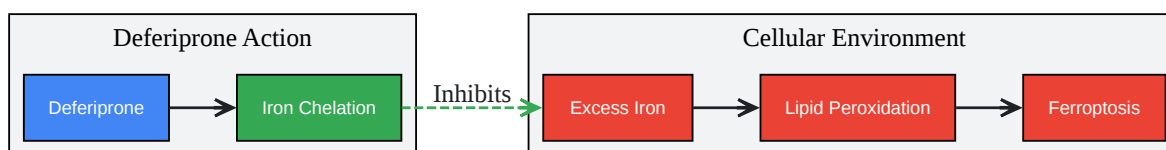
Mechanism of Action and Key Signaling Pathways

Deferiprone, and by extension its deuterated form, primarily functions as an iron chelator. It binds to ferric ions (Fe^{3+}) in a 3:1 ratio, forming a stable, neutral complex that is subsequently excreted, primarily in the urine.[6][7] This action reduces the labile iron pool within cells, mitigating iron-induced oxidative stress and cellular damage.[6]

Recent research has elucidated Deferiprone's involvement in specific signaling pathways, particularly in the context of neuroprotection and ferroptosis inhibition.

Ferroptosis Inhibition Pathway

Ferroptosis is a form of regulated cell death characterized by iron-dependent lipid peroxidation.[8][9] Deferiprone has been shown to inhibit ferroptosis by chelating excess iron, a key catalyst in this process.[8][10][11] This has significant implications for neurodegenerative diseases and other conditions where iron dysregulation is a contributing factor.[8][9]

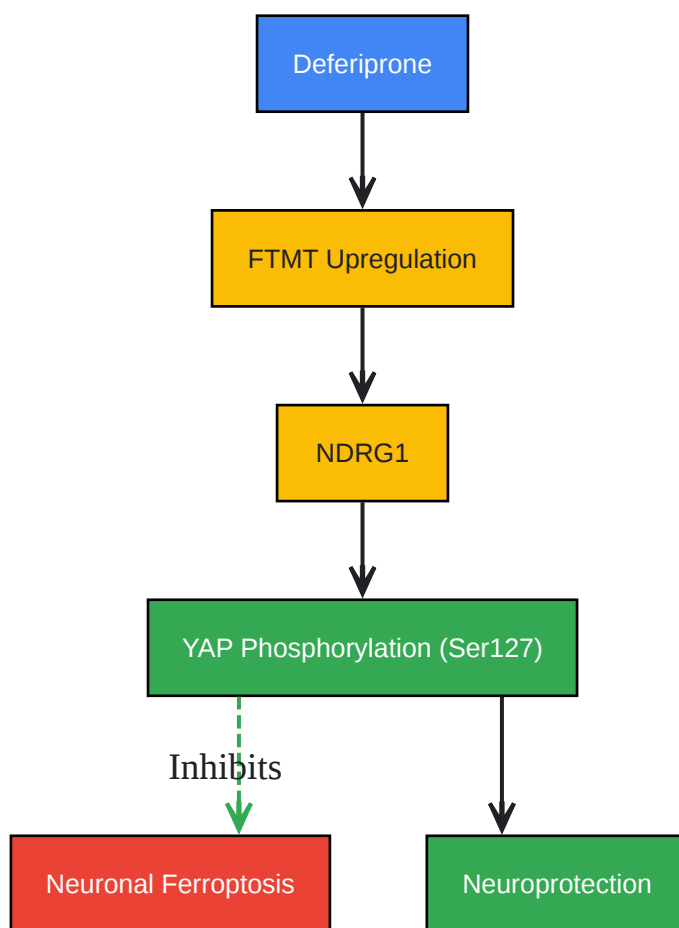


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Deferiprone's inhibition of the ferroptosis pathway.

NDRG1/YAP Signaling Pathway in Neuroprotection

In a neonatal rat model of germinal matrix hemorrhage, Deferiprone was found to upregulate Mitochondrial Ferritin (FTMT).[1] This upregulation, in turn, reduces neuronal ferroptosis and improves neurological deficits through the NDRG1/YAP signaling pathway.[1] Deferiprone treatment enhanced the phosphorylation of Yes-associated protein (YAP) at the Ser127 site, which attenuated ferroptosis.[1]



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Deferiprone-mediated neuroprotection via the NDRG1/YAP pathway.

Experimental Protocols

The following section details a standard methodology for the quantification of Deferiprone in human plasma using LC-MS/MS, a technique for which **Deferiprone-d3** is an ideal internal standard.

Quantification of Deferiprone in Human Plasma by LC-MS/MS

This protocol is adapted from validated methods for the determination of Deferiprone in biological matrices.^{[2][3][12]}

1. Sample Preparation:

- To 50 µL of human plasma, add the internal standard (**Deferiprone-d3**).
- Precipitate proteins by adding acetonitrile.
- Vortex and centrifuge the mixture.
- Collect the supernatant for analysis.

2. Liquid Chromatography Conditions:

- Column: Synergi Fusion-RP 80A[2][3][12]
- Mobile Phase: Methanol and 0.2% formic acid containing 0.2 mM EDTA (60:40, v/v)[2][3][12]
- Flow Rate: 0.8 mL/min[2][3][12]
- Column Temperature: 30 °C[2][3][12]
- Total Run Time: 4 min[2][3][12]

3. Mass Spectrometry Conditions:

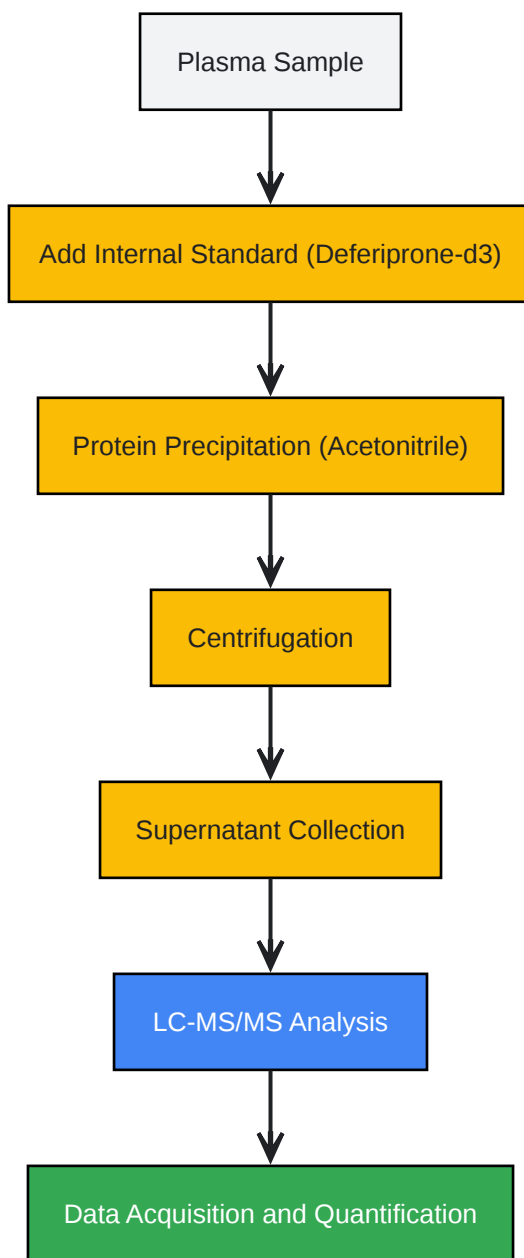
- Ionization Mode: Electrospray Ionization (ESI), Positive Ion Mode[2][3][12]
- Detection Mode: Multiple Reaction Monitoring (MRM)[2][3][12]
- MRM Transitions:
 - Deferiprone: m/z 140.1 → 53.1[2][3][12]
 - Internal Standard (**Deferiprone-d3**): m/z 143.1 → 98.1[2][3]

4. Method Validation Parameters:

- Linear Range: 0.1 to 20 µg/mL[2][3][12]
- Limit of Detection (LOD): 0.05 µg/mL[2][3][12]
- Recovery: 80.1 - 86.8%[2][3][12]

- Intra-day Precision: 4.3 - 5.5%[\[2\]](#)[\[3\]](#)[\[12\]](#)
- Inter-day Precision: 4.6 - 7.3%[\[2\]](#)[\[3\]](#)[\[12\]](#)

Experimental Workflow for LC-MS/MS Analysis



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*Workflow for Deferiprone quantification using **Deferiprone-d3**.*

This technical guide provides a foundational understanding of **Deferiprone-d3** for research applications. The provided data and protocols offer a starting point for incorporating this stable isotope-labeled standard into experimental designs.

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